

Navigating the Synthesis and Application of N4-Acyl Cytidine Analogs: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: N4-(3,3,3-Trifluoropropanoyl)cytidine

Cat. No.: B15597307

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of N4-acyl cytidine analogs, a class of molecules with significant potential in therapeutic research. While the specific compound of interest, **N4-(3,3,3-Trifluoropropanoyl)cytidine**, is not widely cataloged with a publicly available CAS number, this guide offers comprehensive information on the broader class of N4-acyl cytidines. We will delve into their synthesis, potential suppliers of related compounds, and relevant experimental methodologies, providing a solid foundation for researchers working with these modified nucleosides.

Compound Identification: The Challenge of N4-(3,3,3-Trifluoropropanoyl)cytidine

A thorough search of chemical databases and scientific literature did not yield a specific CAS Registry Number for **N4-(3,3,3-Trifluoropropanoyl)cytidine**. This suggests that the compound may be a novel entity, not yet widely synthesized or characterized, or is described under a different nomenclature in existing publications. The absence of a dedicated CAS number presents a challenge for sourcing and detailed technical data retrieval.

However, the general class of N4-acyl cytidines is well-documented, with various analogs being explored for their biological activities. Understanding the synthesis and properties of these

related compounds can provide valuable insights for researchers interested in **N4-(3,3,3-Trifluoropropanoyl)cytidine**.

Potential Suppliers of Related Cytidine Analogs

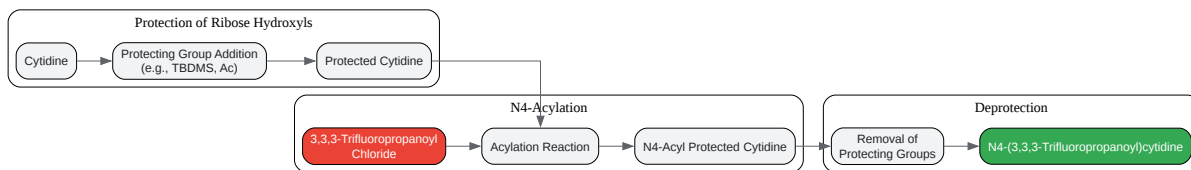
While a direct supplier for **N4-(3,3,3-Trifluoropropanoyl)cytidine** could not be confirmed due to the lack of a CAS number, companies specializing in custom nucleoside synthesis are the most likely source for this compound. One such company that has been identified as a supplier of other modified nucleosides is:

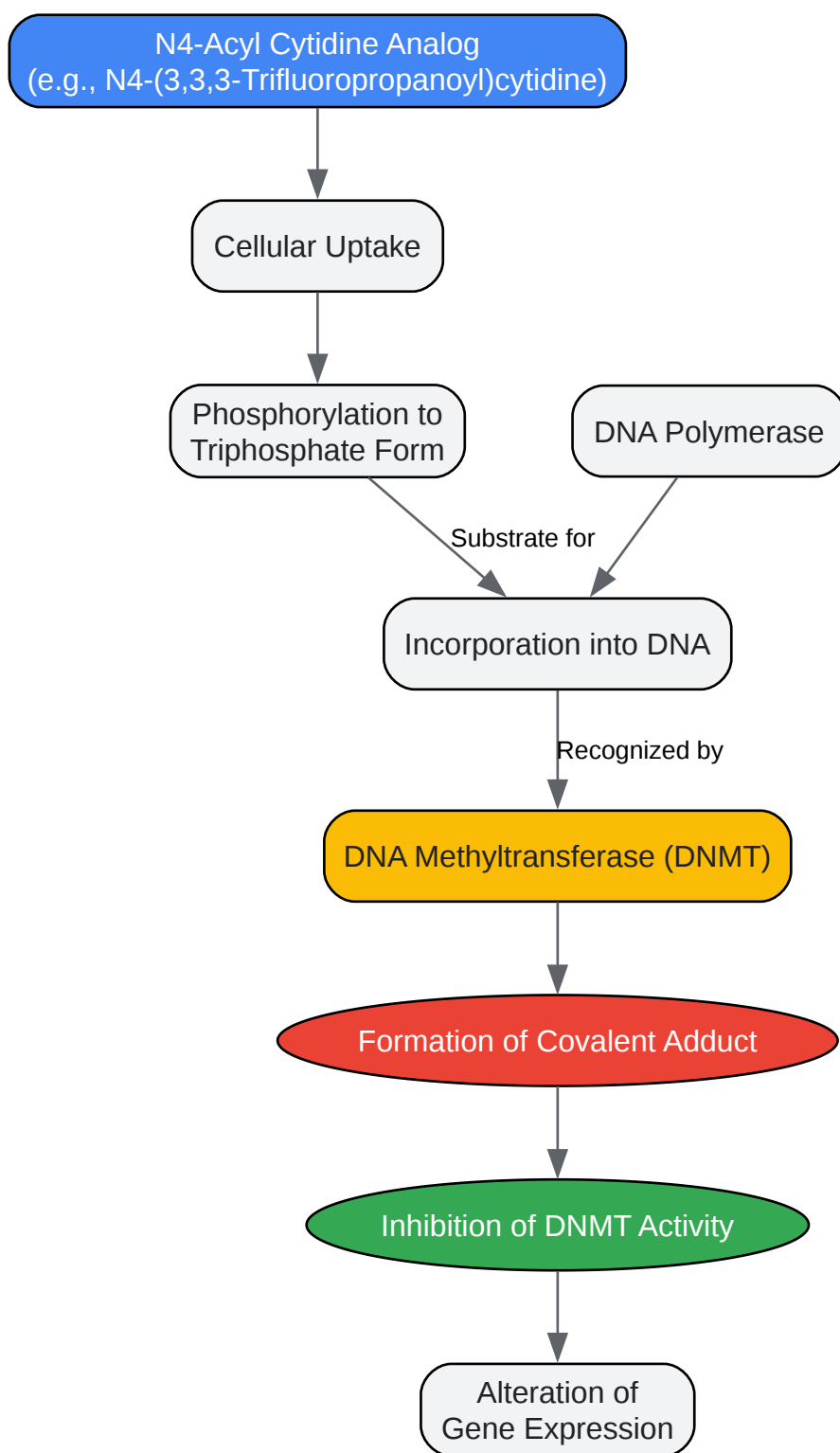
Supplier	Contact Information	Notes
NewCan Biotech Limited	--INVALID-LINK--	Specializes in carbohydrates, nucleosides, nucleotides, and phosphoramidites. While the target compound is not in their public catalog, they may offer custom synthesis services.

Researchers are encouraged to contact such specialized chemical synthesis companies with the desired structure to inquire about custom synthesis possibilities.

General Synthesis of N4-Acyl Cytidine Analogs

The synthesis of N4-acyl cytidines typically involves the acylation of the exocyclic N4-amino group of cytidine. A general synthetic workflow is outlined below. This process often requires protection of the hydroxyl groups on the ribose sugar to ensure selective acylation of the target amine.





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- To cite this document: BenchChem. [Navigating the Synthesis and Application of N4-Acyl Cytidine Analogs: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at:

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